An In-depth Technical Guide to Pigment Yellow 65 (CAS 6528-34-3)

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Compound of Interest

Compound Name:	*Permanent Yellow Rn*
CAS No.:	*6528-34-3*
Cat. No.:	*B1584935*

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Abstract

Pigment Yellow 65 (PY 65), identified by CAS number 6528-34-3, is a monoazo pigment characterized by its brilliant reddish-yellow shade. This guide provides a comprehensive technical overview of its chemical and physical properties, synthesis, and diverse industrial applications, with a focus on insights relevant to scientific research and development. While primarily utilized in the paint, coatings, and ink industries for its excellent hiding power and good resistance properties, its chemical structure and biological activity warrant consideration in broader scientific contexts. This document synthesizes available data on its performance characteristics, toxicological profile, and handling protocols to serve as a foundational resource for professionals exploring its potential beyond conventional applications.

Introduction: Characterizing Pigment Yellow 65

Pigment Yellow 65, also known as Hansa Yellow RN, is an organic pigment that provides a vibrant, clean yellow hue with reddish undertones.[1][2] It belongs to the monoazo class of pigments, which are characterized by a single azo group (-N=N-) in their molecular structure.[3]

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[4] This structural feature is central to its chromophoric properties and overall performance. While its primary market is in industrial and decorative coatings, its notable lightfastness and chemical stability have made it a subject of interest for applications demanding durability.[2]

The pigment is produced as a reddish-yellow powder and is noted for its high hiding power, which is attributed to its comparatively coarse particle size.[5][6] While widely used in the United States, it sees less production and application in European and Asian markets.[5][7] Its cost-effectiveness and performance profile, which in some aspects is comparable to Pigment Yellow 83, contribute to its continued commercial relevance.

Physicochemical Properties

A thorough understanding of the physicochemical properties of Pigment Yellow 65 is essential for its application and for predicting its behavior in various matrices.

Chemical Identity and Structure

- IUPAC Name: 2-[(4-Methoxy-2-nitrophenyl)diazenyl]-N-(2-methoxyphenyl)-3-oxobutanamide[2]
- CAS Number: 6528-34-3
- EC Number: 229-419-9
- Chemical Formula: $C_{18}H_{18}N_4O_6$[2][5][8][9]
- Molar Mass: 386.36 g/mol [2][5]

The molecular structure of Pigment Yellow 65 is fundamental to its color and stability.

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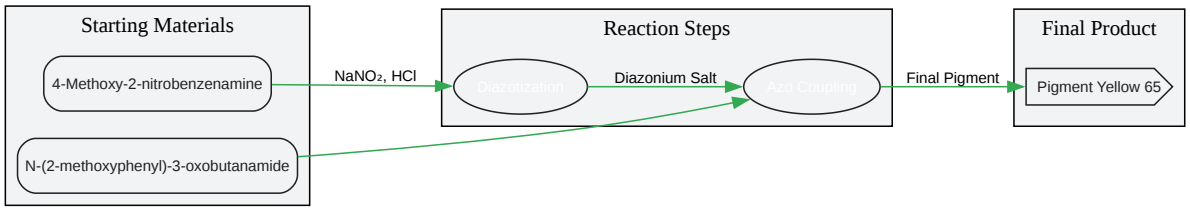

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Caption: Synthesis of Pigment Yellow 65.

Experimental Protocol: A Representative Synthesis

While specific industrial protocols are proprietary, a general laboratory-scale synthesis can be outlined based on the known chemistry:

- Diazotization: 4-Methoxy-2-nitrobenzenamine is dissolved in an acidic aqueous medium (typically hydrochloric acid). The solution is cooled to 0-5 °C. A solution of sodium nitrite is then added dropwise while maintaining the low temperature to form the diazonium salt.
- Coupling: N-(2-methoxyphenyl)-3-oxobutanamide is dissolved or suspended in an alkaline aqueous solution.
- Reaction: The freshly prepared diazonium salt solution is slowly added to the coupling component solution. The pH of the reaction mixture is carefully controlled to facilitate the azo coupling reaction, which results in the precipitation of Pigment Yellow 65.
- Isolation and Purification: The precipitated pigment is isolated by filtration. It is then washed extensively with water to remove residual salts and unreacted starting materials.
- Drying and Milling: The washed pigment is dried and then milled to achieve the desired particle size distribution for its intended application.

Industrial and Research Applications

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Pigment Yellow 65 is valued for its performance in a range of applications, primarily in the coloration of coatings and inks. [2][7]

Coatings and Paints

A significant application of Pigment Yellow 65 is in paints and coatings, where its high opacity and good lightfastness are advantageous. [2][8]It is utilized in:

- Architectural Coatings: Including both water-based and solvent-based decorative paints. [1][9][10]* Industrial Paints: For general industrial applications. [2][9][10]* Road Marking Paints: Its durability and visibility make it suitable for traffic paints. [1]* Powder Coatings: Recommended for use in powder coating formulations. [10]

Inks and Printing

Pigment Yellow 65 is also employed in the manufacturing of printing inks, particularly for water-based systems. [1][7][9]Its use in this sector is somewhat limited by its lower color strength compared to other yellow pigments. [5][7]

Other Applications

Beyond its primary uses, Pigment Yellow 65 finds application in the coloration of:

- Textile Printing: It is used in pigment printing pastes for textiles. [1][7][8]* Plastics and Rubber: While not its primary market, it can be used to color various polymers. [2][7][11]* Cultural and Educational Supplies: It is used in products such as art supplies. [2][7][11]

Potential Research Interest

For the research community, particularly in drug development, the interest in Pigment Yellow 65 may lie in its chemical structure and biological activity. It has been described as a biologically active chemical, although specific details of this activity are not extensively documented in the reviewed literature. Its solid-state fluorescence is another property that could be of interest for certain analytical or imaging applications. [12]The presence of nitro and azo groups, along with methoxy-substituted phenyl rings, provides a scaffold that could be explored for medicinal chemistry modifications or as a starting point for the synthesis of novel compounds.

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Performance Characteristics and Resistance Properties

The utility of Pigment Yellow 65 is defined by its fastness and resistance to various environmental and chemical factors.

Light and Weather Fastness

Pigment Yellow 65 exhibits good lightfastness, making it suitable for applications requiring color stability upon exposure to light. [2][8][9]Its weather fastness is also considered good, contributing to its use in exterior coatings. [2]

Chemical Resistance

The pigment demonstrates good resistance to both acids and alkalis. [9]Its resistance to various organic solvents is moderate, with some variability depending on the specific solvent. [2][11]

Tabulated Resistance Properties

The following table summarizes the resistance properties of Pigment Yellow 65, with ratings on a scale of 1 (poor) to 5 (excellent) or 1 (poor) to 8 (excellent) for lightfastness, as reported in various technical data sheets.

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Resistance To	Rating	Source(s)
Light Fastness (Full Tone)	5-8	[1][3][13][14]
Light Fastness (Tint Tone)	5-7	[13][14]
Acid (5% HCl)	5	[1][3][13][14]
Alkali (5% NaOH)	5	[1][3][13][14]
Water	3-5	[3][13][14]
Ethanol	2-3	[3][13]
Xylene	3	[3][13]
Ethyl Acetate	3-4	[3][13]
MEK (Methyl Ethyl Ketone)	3	[3][13]

Toxicological Profile and Safety

A critical consideration for any chemical substance is its toxicological profile and the associated handling and safety protocols.

Acute Toxicity

Based on available data, Pigment Yellow 65 exhibits low acute toxicity. An oral LD50 in rats has been reported as >2400 mg/kg, indicating that it is not effective up to this concentration. [15]

Irritation and Sensitization

- Skin Irritation: It is reported as not irritating to the skin in rabbit studies. [15]However, prolonged or repeated contact may cause skin irritation in sensitive individuals. [16]* Eye Irritation: Dust may cause irritation and inflammation to the eyes. [16]* Sensitization: There is no information reported on sensitization effects. [15]

Handling and Exposure Controls

Standard industrial hygiene practices should be followed when handling Pigment Yellow 65.

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- Engineering Controls: Use in a well-ventilated area. Local exhaust ventilation may be necessary to control airborne dust. [16][17]* Personal Protective Equipment (PPE):
    - Eye Protection: Safety glasses or goggles are recommended. [16][17] * Skin Protection: Protective gloves and clothing should be worn to prevent skin contact. [16][17] * Respiratory Protection: In dusty environments, a NIOSH-approved respirator should be used. [16][17]

Accidental Release and Disposal

In case of a spill, the material should be swept or vacuumed up to avoid generating dust. [16]It should be disposed of in accordance with local, state, and federal regulations. [15][16]

Conclusion

Pigment Yellow 65 is a versatile and commercially significant organic pigment with a well-defined profile of properties and applications. Its robust performance in terms of lightfastness, chemical resistance, and opacity makes it a reliable choice for the coloration of paints, inks, and textiles. For the scientific research community, its monoazo structure, biological activity, and fluorescent properties present avenues for further investigation, potentially leading to novel applications beyond its traditional use as a colorant. This guide provides a solid foundation of technical information to support both industrial and research endeavors involving Pigment Yellow 65.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Pigment Yellow 65 (CAS 6528-34-3)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584935/docs#an-in-depth-technical-guide-to-pigment-yellow-65-cas-6528-34-3]

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